

Personal protective equipment for handling BLT-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BLT-1

Cat. No.: B10814912

[Get Quote](#)

Essential Safety and Handling Guide for BLT-1

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **BLT-1** (Block lipid transport-1). Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

Chemical Information

Property	Value
Synonyms	Block lipid transport-1, BLT1
CAS Number	321673-30-7[1]
Molecular Formula	C ₁₂ H ₂₃ N ₃ S[2]
Molecular Weight	241.40[2]
Description	A thiosemicarbazone copper chelator and a selective inhibitor of the HDL receptor SR-BI.[2][3][4]
Appearance	White to tan powder.[5]
Solubility	Soluble in DMSO (≥13 mg/mL) and Ethanol (48 mg/mL); insoluble in water.[2][5]

Hazard Identification

BLT-1 presents the following hazards:

- Harmful if swallowed (Acute toxicity, Oral, Category 4).[\[1\]](#)
- Very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity, Category 1; Chronic aquatic toxicity, Category 1).[\[1\]](#)

Personal Protective Equipment (PPE)

Engineering controls, such as ensuring adequate ventilation and providing accessible safety showers and eye wash stations, are fundamental.[\[1\]](#) The following table summarizes the mandatory personal protective equipment for handling **BLT-1**.[\[1\]](#)

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be equipped with side-shields. [1]
Hand Protection	Protective Gloves	Chemically resistant gloves (e.g., nitrile).
Body Protection	Impervious Clothing	A buttoned lab coat is required to protect skin and clothing.
Respiratory Protection	Suitable Respirator	Required when engineering controls are insufficient or during aerosol-generating procedures.

Operational and Disposal Plans

Strict adherence to the following protocols for handling and disposal is mandatory to ensure safety and prevent environmental contamination.

Handling and Storage Protocol

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[\[1\]](#)
- Personal Protective Equipment: Don all required PPE as detailed in the table above before handling **BLT-1**.
- Handling: Avoid direct contact with skin, eyes, and clothing.[\[1\]](#) Do not eat, drink, or smoke in the designated work area.[\[1\]](#)
- Storage: Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources.[\[1\]](#) Store the powder at -20°C and solutions at -80°C.[\[1\]](#)

Disposal Plan

BLT-1 and its container must be disposed of as hazardous waste.[\[6\]](#)

Waste Type	Disposal Procedure
Unused BLT-1	Dispose of contents at an approved waste disposal plant. [1]
Contaminated Labware	Collect and transfer to a designated chemical waste container for disposal in accordance with local regulations.
Contaminated PPE	Dispose of gloves and other disposable PPE in a biohazard waste container. [7]

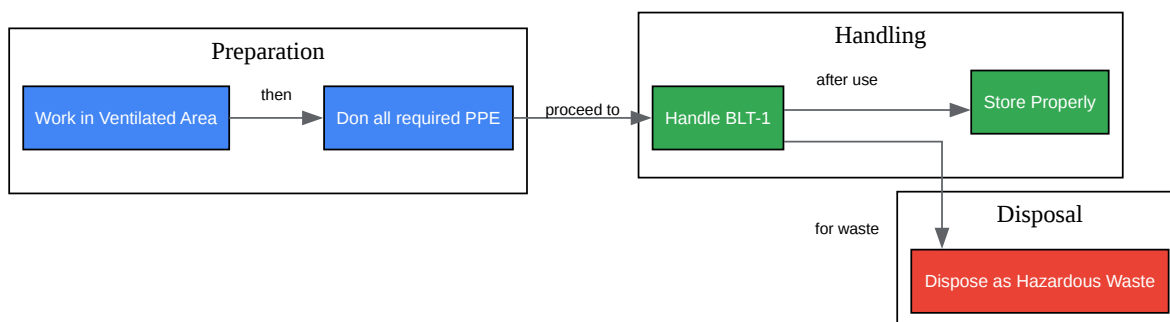
Emergency Procedures

Immediate and appropriate response to accidental exposure or spillage is critical.

Emergency Scenario	First Aid and Response Protocol
Eye Contact	Immediately flush eyes with large amounts of water, holding eyelids apart. Remove contact lenses if present. Seek prompt medical attention. [1]
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Seek medical attention. [1]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation. Seek medical attention. [1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician or Poison Control Center immediately. [1]
Spillage	Collect spillage to prevent it from entering drains or water courses. [1] Contain the spill and clean the area as per laboratory protocols for hazardous materials.

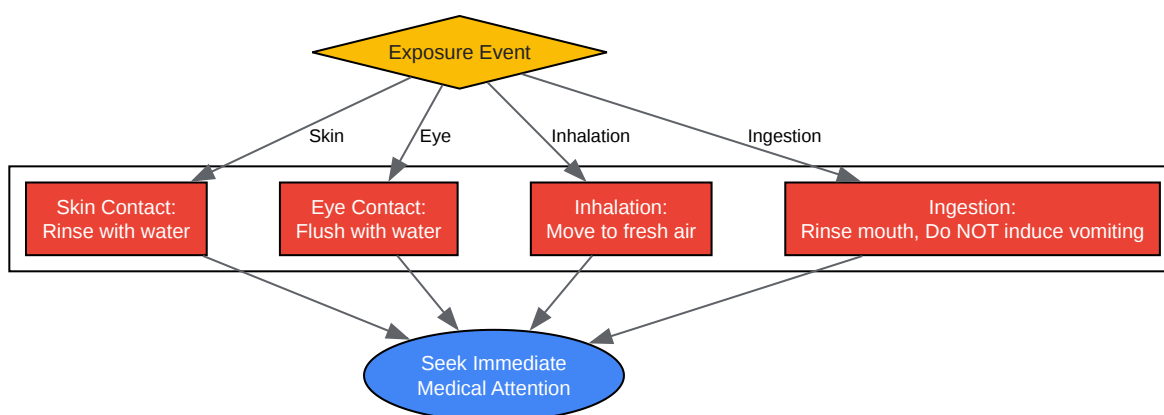
Visual Workflow and Safety Diagrams

The following diagrams illustrate the key workflows for handling **BLT-1** safely.



[Click to download full resolution via product page](#)

Caption: Standard operational workflow for handling **BLT-1**.



[Click to download full resolution via product page](#)

Caption: Decision-making process for emergency response to **BLT-1** exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BLT-1|321673-30-7|MSDS [dcchemicals.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. adooq.com [adooq.com]
- 5. BLT-1 \geq 98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 6. datasheet.datasheetarchive.com [datasheet.datasheetarchive.com]
- 7. addgene.org [addgene.org]
- To cite this document: BenchChem. [Personal protective equipment for handling BLT-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10814912#personal-protective-equipment-for-handling-bl-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com